recrystallization solvent for 5-Chloro-2-(3-chlorophenoxy)benzoic acid

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Compound of Interest

Compound Name:	*5-Chloro-2-(3-chlorophenoxy)benzoic acid*
CAS No.:	*69199-64-0*
Cat. No.:	*B2541465*

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Technical Application Note: Recrystallization Protocols for **5-Chloro-2-(3-chlorophenoxy)benzoic Acid**

Part 1: Executive Summary & Physicochemical Profile

Objective: To define the optimal solvent systems and operational parameters for the purification of **5-Chloro-2-(3-chlorophenoxy)benzoic acid** (CAS: 69199-64-0). This guide addresses the challenge of purifying diphenyl ether carboxylic acids, which often suffer from "oiling out" due to their flexible ether linkage and lipophilic chlorine substituents.

Compound Analysis:

- Chemical Structure: A benzoic acid core substituted at the 2-position with a 3-chlorophenoxy group and at the 5-position with a chlorine atom.[1]
- Key Properties:

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- Acidity: Weak acid (pKa ≈ 3.5–4.0).
- Lipophilicity: High (LogP > 3.5 predicted) due to the dichlorodiphenyl ether scaffold.
- Solubility Profile: Sparingly soluble in water; highly soluble in polar organic solvents (Ethanol, Acetone, THF); moderately soluble in aromatics (Toluene).

Primary Recommendation: For general purification (purity >98%), the Ethanol/Water binary system is the most robust, offering high recovery and safety. For removal of non-polar isomeric byproducts, Toluene or Glacial Acetic Acid are superior alternatives.

Part 2: Solvent Selection Strategy

The choice of solvent is dictated by the specific impurity profile (e.g., unreacted phenols vs. inorganic salts).

Table 1: Solvent System Performance Matrix

Solvent System	Role	Solubilization Power (Hot)	Solubilization Power (Cold)	Impurity Rejection	Operational Risk
Ethanol / Water	Primary	High	Low	Excellent (Inorganic salts)	Low (Green solvent)
Glacial Acetic Acid	Secondary	Very High	Moderate	Excellent (Isomers)	Moderate (Corrosive, difficult drying)
Toluene	Alternative	High	Low	Good (Polar tars)	Moderate (Flammability)
Acetone / Hexane	Specialist	High	Low	Moderate	High (Oiling out risk)

Part 3: Detailed Experimental Protocols

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Protocol A: The Ethanol/Water Anti-Solvent Method (Standard)

Best for: Routine purification, removal of inorganic salts and polar synthesis byproducts.

Materials:

- Crude **5-Chloro-2-(3-chlorophenoxy)benzoic acid**.[1]
- Solvent A: Ethanol (Absolute or 95%).
- Solvent B: Deionized Water.
- Equipment: Round-bottom flask, reflux condenser, magnetic stirrer, heating mantle.

Step-by-Step Procedure:

- Dissolution:
  - Place 10.0 g of crude solid in a 250 mL round-bottom flask.
  - Add 40 mL of Ethanol (4 mL/g).
  - Heat to reflux (approx. 78°C) with stirring.
  - Observation: If the solid does not dissolve completely, add Ethanol in 5 mL increments until a clear solution is obtained.
  - Note: If insoluble particles remain (likely inorganic salts), perform a hot filtration through a pre-warmed sintered glass funnel.
- Nucleation & Anti-Solvent Addition:
  - Remove the heat source and allow the solution to cool to ~50°C.
  - Slowly add warm water (50°C) dropwise with vigorous stirring.
  - Endpoint: Stop adding water when a faint, persistent turbidity (cloudiness) appears.

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- Re-heat briefly to reflux to redissolve the turbidity.

- Crystallization:
  - Allow the flask to cool slowly to room temperature (20–25°C) over 2 hours. Do not shock cool, as this promotes oiling out.
  - Once crystals form, cool further in an ice-water bath (0–5°C) for 30 minutes to maximize yield.

- Isolation:
  - Filter the crystals using vacuum filtration.[2]
  - Wash: Rinse the filter cake with 2 x 10 mL of cold Ethanol/Water (50:50 mixture).
  - Drying: Dry in a vacuum oven at 45°C for 12 hours to remove residual solvent.

Protocol B: The Toluene Thermal Method

Best for: Removing non-polar impurities or unreacted 3-chlorophenol.

- Suspend crude solid in Toluene (approx. 3–5 mL/g).
- Heat to boiling (110°C). The solid should dissolve completely.
- If colored impurities persist, add activated charcoal (5% w/w) and reflux for 10 mins, then filter hot over Celite.
- Allow the filtrate to cool slowly to room temperature. The compound should crystallize as white needles or plates.
- Filter and wash with cold Toluene, then Hexane.

Part 4: Process Logic & Visualization

Figure 1: Recrystallization Workflow Decision Tree

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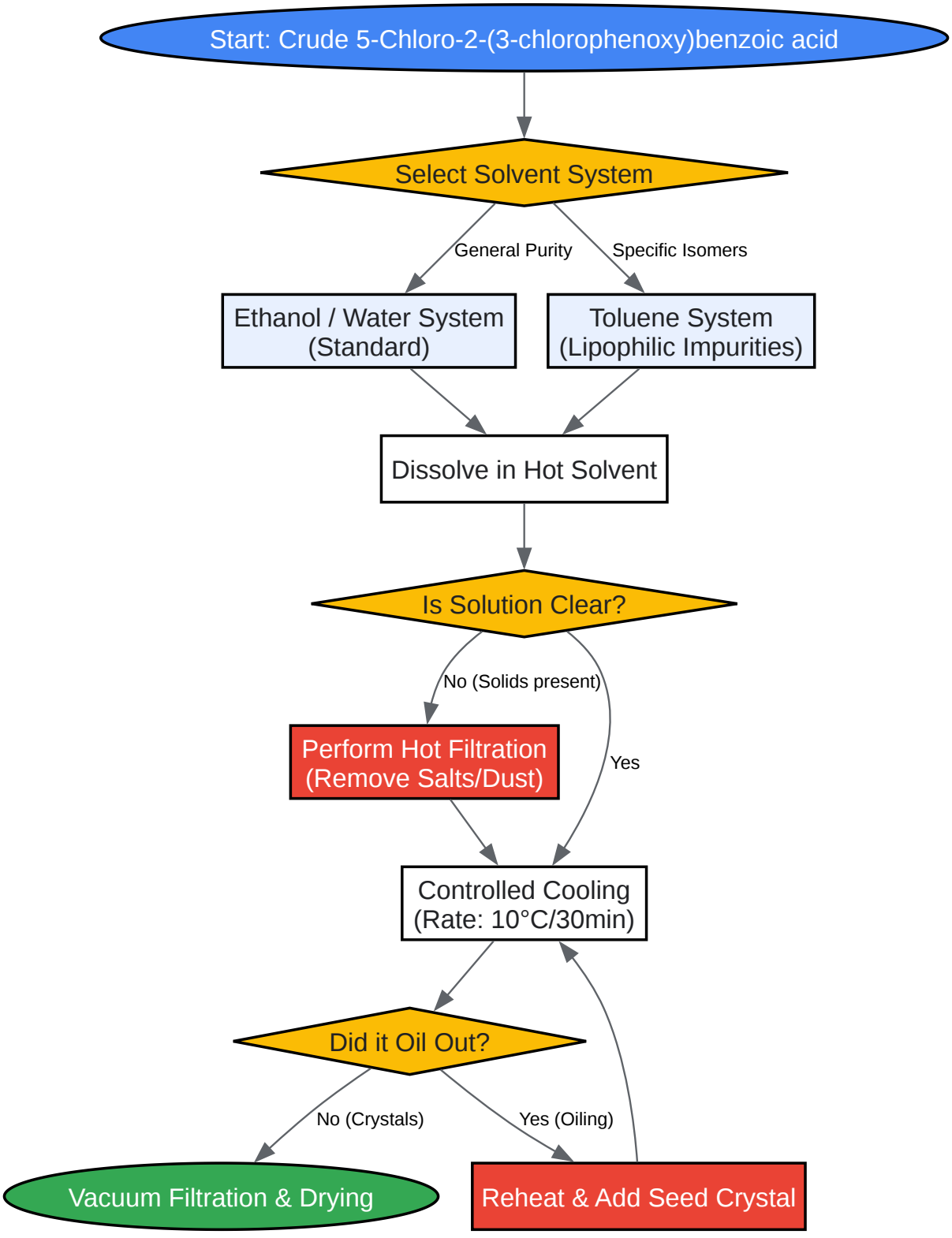
This diagram guides the user through the decision-making process based on the outcome of the initial dissolution.



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Caption: Decision logic for solvent selection and troubleshooting common crystallization issues like oiling out.

Part 5: Quality Control & Troubleshooting

Validation Metrics:

- Melting Point: The pure compound typically melts between 122–124°C [1]. A range >2°C indicates impurity.
- HPLC Analysis: Use a C18 column, Mobile Phase: Acetonitrile/Water (with 0.1% H3PO4). Purity should exceed 98.5% (Area %).

Troubleshooting "Oiling Out": Diphenyl ether derivatives are prone to separating as an oil rather than a crystal.

- Cause: The solution temperature is above the melting point of the solvated solid, or the anti-solvent was added too quickly.
- Remedy:
  - Reheat to dissolve the oil.
  - Add a seed crystal of pure material at the cloud point.
  - Slow down the stirring speed to reduce shear stress.

References

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